

5-(2-hydroxyethoxy)pyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yloxy)ethanol

Cat. No.: B8777839

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Technical Guide: 5-(2-Hydroxyethoxy)pyrimidine Executive Summary

The 5-(2-hydroxyethoxy)pyrimidine moiety (

) represents a critical structural motif in modern medicinal chemistry, serving as a versatile polar pharmacophore. Unlike simple alkyl-substituted pyrimidines, the introduction of the 2-hydroxyethoxy ether linkage at the C5 position significantly alters the physicochemical profile of the parent heterocycle. This modification lowers lipophilicity (LogP), enhances aqueous solubility, and provides a terminal hydroxyl group for further derivatization or hydrogen bonding interactions within a target protein's active site.

This guide provides a comprehensive analysis of the 5-(2-hydroxyethoxy)pyrimidine core, detailing its physicochemical properties, robust synthetic protocols, and strategic application in drug discovery programs, particularly in the development of P2X3 antagonists and kinase inhibitors.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

The core structure consists of a pyrimidine ring substituted at the meta-position (C5) with an ethylene glycol monoether tail. This specific arrangement is often employed to fine-tune the metabolic stability and solubility of drug candidates.

Table 1: Core Chemical Data

Property	Value	Notes
IUPAC Name	2-(Pyrimidin-5-yloxy)ethanol	Formal nomenclature
Molecular Formula		
Molecular Weight	140.14 g/mol	Monoisotopic Mass: 140.0586
CAS Number	Not widely commercialized	Often synthesized in situ or as a derivative (e.g., CAS 1609384-29-5 for related analogs)
SMILES	OCCOOc1cncnc1	
Predicted LogP	-0.35 ± 0.4	Hydrophilic character due to -OH and ether oxygen
H-Bond Donors	1	Terminal hydroxyl group
H-Bond Acceptors	4	2 Pyrimidine nitrogens + 2 Oxygens

Structural Visualization

The following diagram illustrates the chemical connectivity and the key reactive sites for medicinal chemistry optimization.



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Figure 1: Structural decomposition of 5-(2-hydroxyethoxy)pyrimidine highlighting functional domains.

Synthetic Methodologies

While 5-(2-hydroxyethoxy)pyrimidine is rarely isolated as a standalone commodity chemical due to its high polarity and reactivity, it is routinely synthesized as an intermediate. The most robust route involves the O-alkylation of 5-hydroxypyrimidine. This approach is preferred over de novo cyclization because it allows for late-stage diversification of the pyrimidine core.

Protocol A: O-Alkylation via Ethylene Carbonate (Green Chemistry Route)

This method avoids the use of toxic alkyl halides and utilizes ethylene carbonate as a masked hydroxyethylating agent.

Reaction Scheme:

Step-by-Step Methodology:

- Reagents:
 - 5-Hydroxypyrimidine (1.0 equiv) [Precursor]
 - Ethylene Carbonate (1.2 - 1.5 equiv)
 - Potassium Carbonate (
, 0.1 - 0.2 equiv, catalytic)
 - Solvent: DMF (N,N-Dimethylformamide) or NMP.
- Procedure:
 - Charge a reaction vessel with 5-hydroxypyrimidine and
in DMF.
 - Heat the mixture to 100°C to ensure deprotonation of the phenol.
 - Add Ethylene Carbonate portion-wise.

- Raise temperature to 140-150°C. Evolution of gas indicates reaction progress.
- Monitor via LC-MS (Target Mass: 141.1).
- Workup:
 - Cool to room temperature.^[1]
 - Dilute with water and extract with Ethyl Acetate (repeatedly, as the product is polar).
 - Wash organic layer with brine, dry over , and concentrate.
- Purification:
 - Flash column chromatography (DCM:MeOH gradient, typically 95:5 to 90:10) is required to remove unreacted starting material.

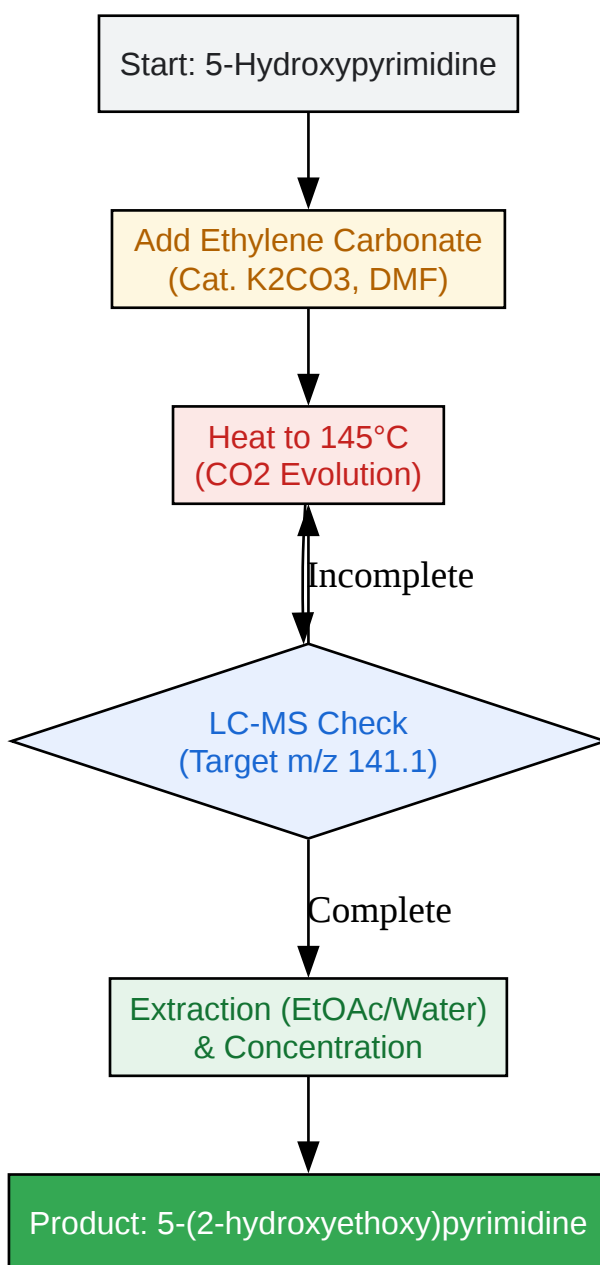
Protocol B: Williamson Ether Synthesis (Traditional Route)

Used when specific substitution patterns on the ethyl chain are required (e.g., chiral side chains).

Reaction:

Critical Insight: The use of 2-bromoethanol can lead to O- vs N-alkylation competition. The electron-deficient nature of the pyrimidine ring at C5 favors O-alkylation, but N-alkylation (at N1 or N3) is a common side reaction. Using a bulky base or strictly controlling stoichiometry helps mitigate this.

Synthesis Workflow Diagram



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Figure 2: Process flow for the catalytic synthesis of 5-(2-hydroxyethoxy)pyrimidine.

Medicinal Chemistry Applications

The 5-(2-hydroxyethoxy)pyrimidine moiety is rarely the final drug but rather a strategic fragment used to optimize lead compounds.

Solubility Enhancement

The pyrimidine ring is planar and aromatic, often leading to poor solubility in crystal packing. The 2-hydroxyethoxy tail disrupts this packing (increasing entropy) and introduces a hydrogen bond donor/acceptor pair, significantly lowering LogP. This is crucial for oral bioavailability (Lipinski's Rule of 5).

P2X3 Receptor Antagonists

In the development of drugs for chronic cough (e.g., Gefapixant analogs), substituted pyrimidines are common scaffolds. The C5-ether linkage mimics the geometry of natural nucleosides but provides resistance to enzymatic cleavage. The terminal hydroxyl group can engage in water-mediated hydrogen bonding with residues like Serine or Threonine in the receptor binding pocket.

PROTAC Linker Attachment

The terminal hydroxyl group serves as an ideal "handle" for conjugation. In Proteolysis Targeting Chimeras (PROTACs), this hydroxyl can be converted to a mesylate or tosylate and reacted with a linker chain (PEG, alkyl) to connect the pyrimidine warhead (binding the target protein) to an E3 ligase ligand.

Analytical Characterization

To validate the synthesis of 5-(2-hydroxyethoxy)pyrimidine, the following spectral data are expected:

- NMR (DMSO-
, 400 MHz):
 - ~8.80 ppm (s, 1H, H-2 of pyrimidine): Most deshielded due to flanking nitrogens.
 - ~8.45 ppm (s, 2H, H-4/H-6 of pyrimidine): Symmetric environment.
 - ~4.95 ppm (t, 1H, -OH): Exchangeable with
.
 - ~4.15 ppm (t, 2H,
) : Adjacent to the aromatic ether oxygen.

- ~3.75 ppm (q, 2H,
): Adjacent to the hydroxyl group.
- Mass Spectrometry (ESI):
 - Positive Mode: Peak at
.
 - Fragmentation: Loss of
(ethylene oxide equivalent) may be observed, leading to a fragment at
(5-hydroxypyrimidine cation).

References

- PubChem. (2024). Compound Summary: 5-(2-hydroxyethoxy)-1H-pyrimidine-2-thione. National Library of Medicine. [[Link](#)]
- Kelley, J. L., et al. (1981). Pyrimidine acyclic nucleosides, 1-[(2-hydroxyethoxy)methyl]pyrimidines as candidate antivirals. Journal of Medicinal Chemistry, 24(6), 753-756. [[Link](#)]
- Clements, J. H. (2003). Reactive Applications of Cyclic Alkylene Carbonates. Industrial & Engineering Chemistry Research, 42(4), 663–674. [[Link](#)]

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Sources

- [1. A General Procedure for the Synthesis of 2-Substituted Pyrimidine-5-Carboxylic Esters \[organic-chemistry.org\]](#)

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